

# comparing karrikinolide and strigolactone (GR24) bioactivity

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## Compound of Interest

Compound Name: Karrikinolide

Cat. No.: B013470

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A Comprehensive Comparison of **Karrikinolide** and Strigolactone (GR24) Bioactivity

## Introduction

**Karrikinolide** (KAR<sub>1</sub>) and the synthetic strigolactone analog, GR24, are butenolide-containing compounds that act as potent regulators of plant development. While structurally similar, they trigger distinct signaling pathways, leading to both overlapping and unique physiological responses. Karrikins are found in the smoke of burning vegetation and are primarily known for their role in promoting seed germination in post-fire environments.[1][2] Strigolactones (SLs) are a class of endogenous plant hormones that regulate a wide array of developmental processes, most notably shoot branching.[3][4]

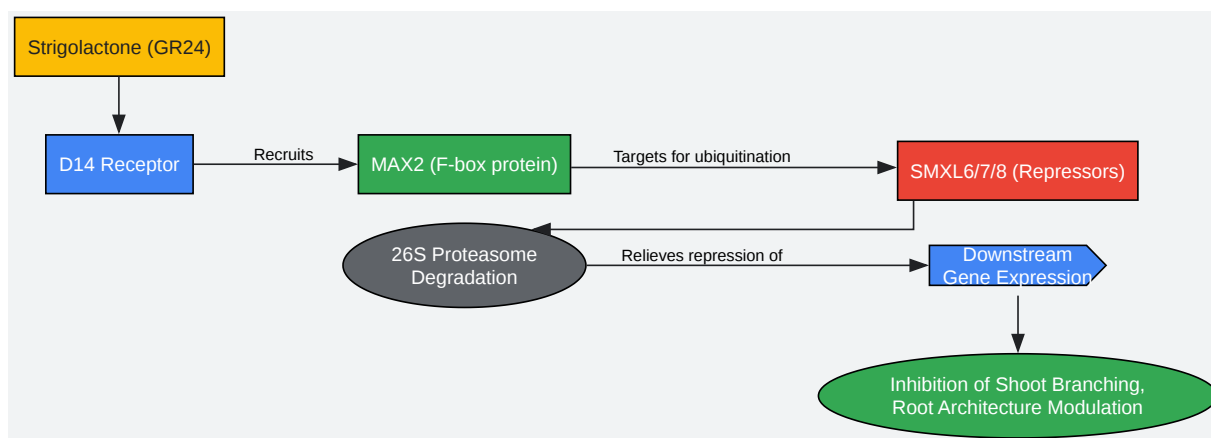
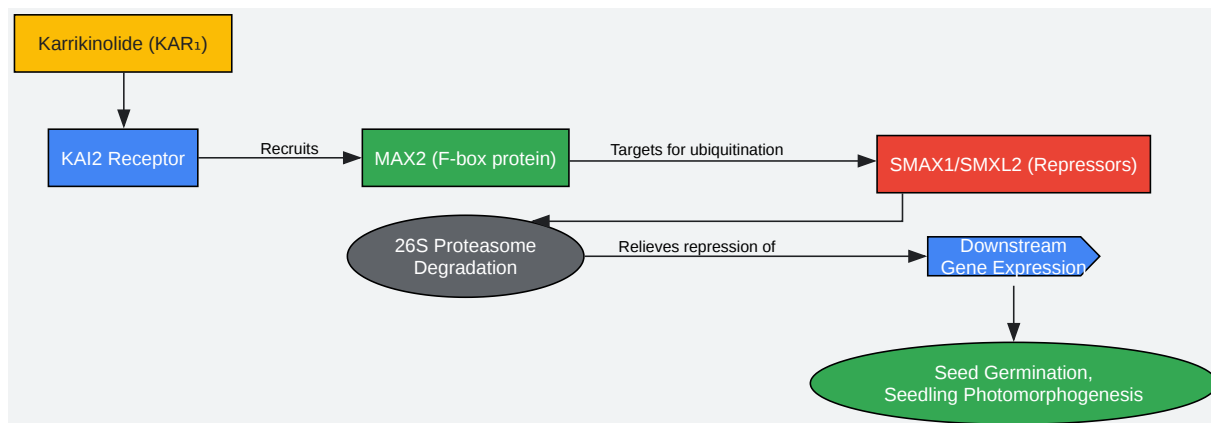
GR24 is a racemic mixture of two enantiomers. One enantiomer primarily activates the strigolactone signaling pathway, while the other can activate the karrikin signaling pathway, making it a useful tool for studying both processes.[5][6] This guide provides a detailed comparison of the bioactivities of KAR<sub>1</sub> and GR24, supported by experimental data and protocols, to assist researchers in selecting the appropriate molecule for their studies.

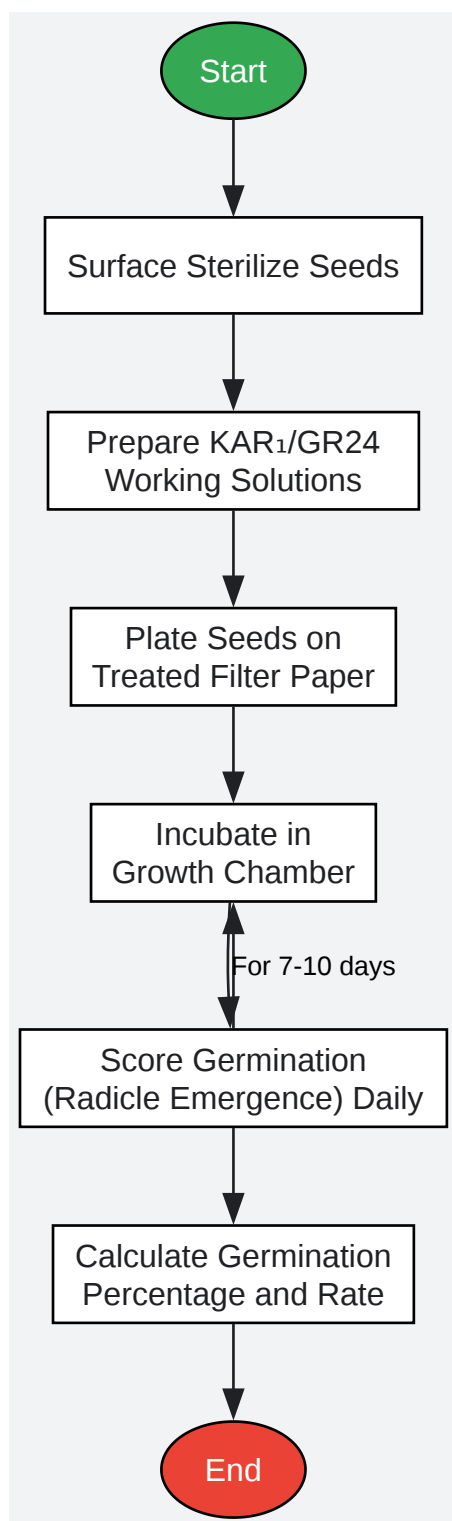
## Signaling Pathways

**Karrikinolide** and strigolactones are perceived by two closely related, yet distinct, signaling pathways that converge on the F-box protein MORE AXILLARY GROWTH 2 (MAX2).[7][8]

Karrikin Signaling Pathway

The karrikin signaling pathway is initiated by the binding of karrikins (or an undiscovered endogenous ligand, termed KL) to the  $\alpha/\beta$  hydrolase receptor, KARRIKIN INSENSITIVE 2 (KAI2).<sup>[7][9][10]</sup> This binding event is thought to induce a conformational change in KAI2, facilitating its interaction with the SCFMAX2 E3 ubiquitin ligase complex. This complex then targets the transcriptional repressors SUPPRESSOR OF MAX2 1 (SMA1) and SMA1-LIKE 2 (SMXL2) for ubiquitination and subsequent degradation by the 26S proteasome.<sup>[1][11]</sup> The degradation of these repressors allows for the expression of downstream genes that regulate processes like seed germination and seedling development.<sup>[1]</sup>





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